

# Chemical properties and stability of Acetoxon

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Acetoxon
CAS No.:	2425-25-4
Cat. No.:	B1265703

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An In-Depth Technical Guide to the Chemical Properties and Stability of **Acetoxon**

## Introduction

**Acetoxon**, a compound of interest within the organophosphate class, presents a unique profile for researchers in agrochemicals, toxicology, and drug development. As the oxygen analog (oxo-analog) of its parent thiophosphate, its interaction with biological systems, particularly as a potential cholinesterase inhibitor, necessitates a thorough understanding of its fundamental chemical characteristics and stability profile. The transition from a phosphorothioate to a phosphate ester significantly alters its reactivity and, consequently, its stability under various environmental and physiological conditions.

This guide provides a comprehensive technical overview of **Acetoxon**, moving from its core physicochemical properties to a detailed exploration of its chemical stability. We will elucidate the primary degradation pathways and provide a robust, field-proven experimental framework for assessing its stability. This document is designed for researchers, scientists, and drug development professionals who require a deep, practical understanding of **Acetoxon** to inform experimental design, formulation development, and toxicological assessment.

# Part 1: Physicochemical Characterization of Acetoxon

A precise understanding of a molecule's physical and chemical properties is the foundation of all subsequent research. These parameters govern its solubility, handling, storage, and behavior in analytical systems.

## Core Identity and Properties

**Acetoxon**, systematically named Acetic acid, ((diethoxyphosphinyl)thio)-, ethyl ester, is a solid powder under ambient conditions.<sup>[1]</sup> Its core physicochemical data are summarized in the table below, providing a quantitative basis for its handling and formulation.

Table 1: Physicochemical Properties of **Acetoxon**

Property	Value	Source
IUPAC Name	Acetic acid, ((diethoxyphosphinyl)thio)-, ethyl ester	MedKoo Biosciences <sup>[1]</sup>
Synonyms	Acetofos, AI3-27526	MedKoo Biosciences <sup>[1]</sup>
CAS Number	17742-68-6	MedKoo Biosciences <sup>[1]</sup>
Molecular Formula	C <sub>8</sub> H <sub>17</sub> O <sub>5</sub> PS	MedKoo Biosciences <sup>[1]</sup>
Molecular Weight	256.25 g/mol	MedKoo Biosciences <sup>[1]</sup>
Exact Mass	256.0500	MedKoo Biosciences <sup>[1]</sup>
Appearance	Solid powder	MedKoo Biosciences <sup>[1]</sup>

| Solubility | Soluble in DMSO | MedKoo Biosciences<sup>[1]</sup> |

## Storage and Handling Recommendations

The long-term integrity of any analytical or biological study hinges on the proper storage of the reference compound. **Acetoxon**'s stability is best maintained under specific conditions to prevent premature degradation.

- Short-Term Storage (Days to Weeks): Store at 0 - 4°C in a dry, dark environment.[1]
- Long-Term Storage (Months to Years): For maximum stability, store at -20°C.[1]

Proper storage ensures that the material used in experiments is of the highest purity, a prerequisite for trustworthy and reproducible data. The recommended shelf life under these conditions is greater than two years.[1]

## Part 2: Chemical Stability and Degradation Profile

The stability of an organophosphate like **Acetoxon** is not absolute; it is susceptible to degradation influenced by environmental factors such as pH, temperature, and the presence of oxidative agents. Understanding these liabilities is critical for predicting its environmental fate, metabolic pathway, and shelf-life in formulated products.

### Primary Degradation Pathway: Hydrolysis

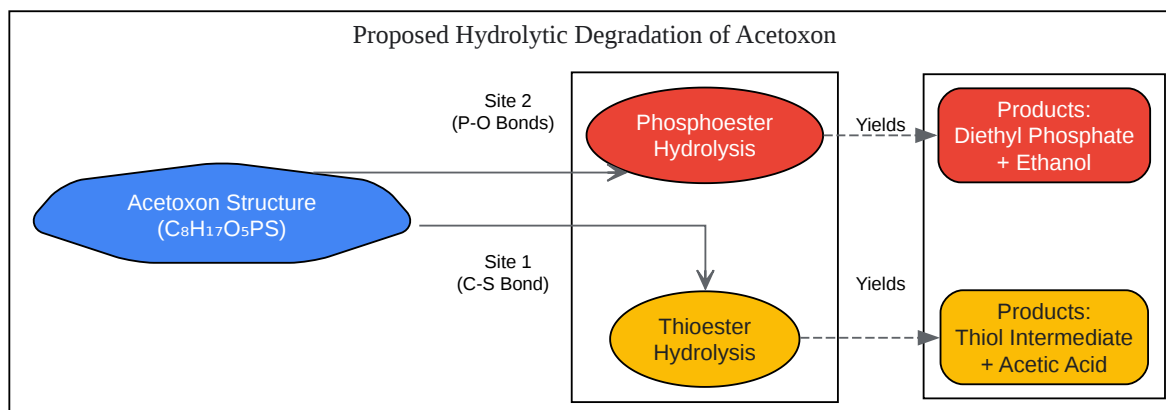
The most significant degradation pathway for **Acetoxon** is hydrolysis. The molecule contains two primary ester linkages susceptible to cleavage: the thioester bond and the phosphoester bonds.

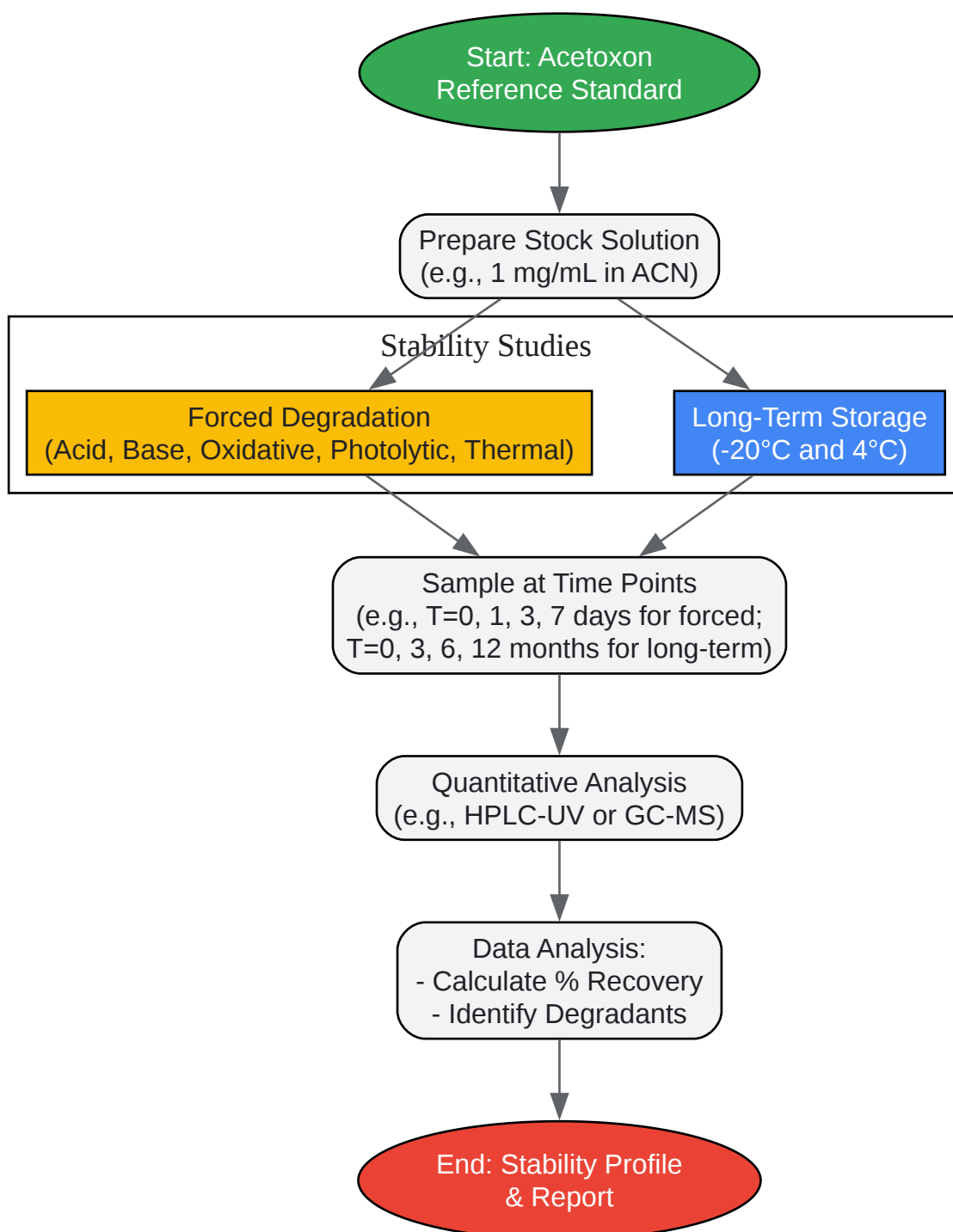
- Thioester Hydrolysis: The C-S bond in the acetylthio moiety is a primary target for nucleophilic attack by water, especially under basic conditions. This cleavage would yield a thiol intermediate and acetic acid.
- Phosphoester Hydrolysis: The P-O bonds linking the ethyl groups to the central phosphorus atom are also susceptible to hydrolysis, which is a characteristic degradation route for organophosphate pesticides.[2] This process can be catalyzed by both acid and base.[3][4]

The rate of hydrolysis is highly dependent on pH and temperature. Generally, for organophosphates, degradation is more rapid under alkaline conditions compared to neutral or acidic conditions.

### Proposed Hydrolytic Degradation of Acetoxon

The following diagram illustrates the proposed points of hydrolytic cleavage in the **Acetoxon** molecule. The primary sites of attack are the electrophilic carbon of the thioester and the phosphorus center.





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Caption: Workflow for comprehensive stability testing of **Acetoxon**.

## Step-by-Step Methodology

- Accurately weigh and dissolve the **Acetoxon** reference standard in a suitable solvent (e.g., acetonitrile) to prepare a 1 mg/mL stock solution.
- From the stock solution, prepare working solutions at a concentration suitable for the analytical method (e.g., 100 µg/mL).

[5]The purpose of stress testing is to identify likely degradation products and demonstrate the specificity of the analytical method.

- Acid Hydrolysis: Mix 1 mL of the working solution with 1 mL of 0.1 M HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix 1 mL of the working solution with 1 mL of 0.1 M NaOH. Incubate at room temperature for 2 hours.
- Oxidative Degradation: Mix 1 mL of the working solution with 1 mL of 3% H<sub>2</sub>O<sub>2</sub>. Keep in the dark at room temperature for 24 hours.
- Photolytic Degradation: Expose the working solution in a photostability chamber to controlled light conditions as per ICH Q1B guidelines.
- Thermal Degradation: Expose the solid powder and the working solution to dry heat (e.g., 70°C) for 48 hours. [5]6. For each condition, prepare a corresponding blank (solvent + stressor). At designated time points, neutralize the acidic and basic samples, and quench the reactions. Analyze all samples against a non-stressed control.

[6][7]This study evaluates stability under recommended storage conditions to determine the re-test period or shelf life.

- Dispense aliquots of the **Acetoxon** solid powder and a solution in DMSO into appropriate, sealed containers.
- Store batches under two conditions:
  - Long-term: -20°C ± 5°C
  - Accelerated: 4°C ± 2°C

- Establish a testing schedule. For long-term studies, typical intervals are 0, 3, 6, 9, 12, 18, and 24 months. [6]4. At each time point, retrieve samples and allow them to equilibrate to room temperature before preparing for analysis.

A validated, stability-indicating analytical method is crucial. High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection is often suitable for organophosphates.

- Method Development: Develop a method (e.g., reverse-phase HPLC) that separates the intact **Acetoxon** from all potential degradation products identified in the forced degradation study.
- Method Validation: Validate the method for specificity, linearity, accuracy, precision, and limit of quantification (LOQ), following ICH Q2(R1) guidelines. [8][9]3. Sample Analysis: Analyze the samples from the stability studies. Quantify the remaining percentage of **Acetoxon** by comparing its peak area to that of a freshly prepared standard of known concentration.

Table 2: Example Data Output for Stability Study

Condition	Time Point	% Acetoxon Remaining	Degradation Products Observed
Control (T=0)	0	100%	None
0.1 M HCl, 60°C	24 h	85.2%	Peak A (Rt=2.1 min)
0.1 M NaOH, RT	2 h	45.7%	Peak A, Peak B (Rt=3.5 min)
3% H <sub>2</sub> O <sub>2</sub> , RT	24 h	92.1%	Peak C (Rt=4.2 min)

| -20°C Storage | 12 months | 99.5% | None |

## Conclusion

This guide provides a foundational framework for understanding and evaluating the chemical properties and stability of **Acetoxon**. The provided physicochemical data serves as a starting point for its handling and formulation, while the detailed stability testing protocol offers a robust

methodology for generating the empirical data required for regulatory submissions, product development, and advanced research. By systematically assessing its behavior under hydrolytic, oxidative, and long-term storage conditions, researchers can ensure the quality and reliability of their work and gain critical insights into the molecule's intrinsic chemical liabilities.

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- [To cite this document: BenchChem. \[Chemical properties and stability of Acetoxon\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

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